

Toxicological Profile of Dicamba on Non-Target Organisms: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dicamba-butyric acid*

Cat. No.: B12374791

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Disclaimer: This technical guide focuses on the toxicological profile of dicamba (3,6-dichloro-2-methoxybenzoic acid) and its primary metabolites. The user's query for "**dicamba-butyric acid**" refers to a known derivative and potential metabolite of dicamba. However, a comprehensive toxicological profile for this specific compound is not readily available in publicly accessible scientific literature. Therefore, this guide provides an in-depth analysis of the parent compound, dicamba, which is the subject of extensive toxicological research and regulatory assessment.

Executive Summary

Dicamba is a selective, systemic herbicide widely used for the control of broadleaf weeds. Its mode of action is as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA), which leads to uncontrolled and disorganized growth in susceptible plants, ultimately causing their death.^{[1][2]} While effective in its agricultural application, the potential for off-target movement and its effects on non-target organisms are of significant concern. This guide provides a comprehensive overview of the toxicological profile of dicamba on various non-target organisms, including aquatic and terrestrial invertebrates, birds, and mammals. It summarizes key toxicological data, outlines typical experimental protocols for ecotoxicity testing, and visualizes relevant biological pathways and experimental workflows.

Toxicological Profile on Aquatic Organisms

Dicamba is generally considered to be slightly to practically non-toxic to fish and aquatic invertebrates on an acute basis.^{[1][3]} However, different formulations and salts of dicamba can

exhibit varying levels of toxicity.

Quantitative Data on Aquatic Toxicity

Species	Form of Dicamba	Exposure Duration	Endpoint	Value (mg/L)	Reference
Rainbow trout (Oncorhynchus mykiss)	Sodium salt	96-hour	LC50	507	[3]
Bluegill sunfish (Lepomis macrochirus)	Sodium salt	96-hour	LC50	642	
Bluegill sunfish (Lepomis macrochirus)	Potassium salt	96-hour	LC50	196	
Cutthroat trout (Oncorhynchus clarkii)	Not specified	96-hour	LC50	>50	
Daphnia magna (Water flea)	Not specified	48-hour	LC50	110	

LC50 (Lethal Concentration 50): The concentration of a chemical in water that is lethal to 50% of the test organisms within a specified time period.

Experimental Protocol: Acute Toxicity Test for Freshwater Fish

A standardized acute toxicity test for freshwater fish, such as the OECD Guideline 203, is typically conducted to determine the LC50 value of a substance like dicamba.

Objective: To determine the concentration of dicamba that is lethal to 50% of the test fish population over a 96-hour exposure period.

Methodology:

- Test Organisms: A species such as Rainbow trout (*Oncorhynchus mykiss*) or Bluegill sunfish (*Lepomis macrochirus*) is selected. Fish are acclimated to laboratory conditions for at least 12 days.
- Test Substance: The test substance (e.g., technical grade dicamba acid or a specific salt formulation) is dissolved in water to create a series of test concentrations. A control group with no test substance is also prepared.
- Exposure Conditions:
 - System: A static, semi-static, or flow-through system can be used. In a static test, the test solutions are not renewed during the test.
 - Duration: 96 hours.
 - Loading: The number of fish per volume of test solution is kept low to avoid stress and depletion of dissolved oxygen.
 - Water Quality: Parameters such as temperature, pH, and dissolved oxygen are monitored and maintained within a narrow range.
- Observations: The number of dead fish in each test concentration and the control group is recorded at 24, 48, 72, and 96 hours. Any sublethal effects, such as abnormal behavior, are also noted.
- Data Analysis: The LC50 value and its 95% confidence limits are calculated using statistical methods like probit analysis.

Toxicological Profile on Terrestrial Invertebrates

Dicamba's toxicity to terrestrial invertebrates, particularly pollinators like honey bees, is a key area of ecotoxicological assessment.

Quantitative Data on Terrestrial Invertebrate Toxicity

Species	Route of Exposure	Exposure Duration	Endpoint	Value (μ g/bee)	Reference
Honey bee (Apis mellifera)	Acute Contact	48-hour	LD50	>90.65	
Honey bee (Apis mellifera)	Acute Oral	Not specified	LD50	3.6	

LD50 (Lethal Dose 50): The dose of a chemical that is lethal to 50% of the test organisms.

Experimental Protocol: Acute Contact Toxicity Test for Honey Bees

The acute contact toxicity of a pesticide to honey bees is often determined using a method like the OECD Guideline 214.

Objective: To determine the dose of dicamba that is lethal to 50% of adult worker honey bees when applied topically.

Methodology:

- Test Organisms: Healthy, young adult worker honey bees (*Apis mellifera*) are used.
- Test Substance: Dicamba is dissolved in a suitable solvent (e.g., acetone) to prepare a range of concentrations.
- Application: A precise volume of each test solution is applied directly to the dorsal thorax of individual bees using a micro-applicator. A control group is treated with the solvent only.
- Exposure Conditions:
 - Caging: Treated bees are held in clean cages with access to a food source (e.g., sucrose solution).

- Environment: Cages are maintained in a dark incubator at a controlled temperature and humidity.
- Observations: Mortality is assessed at specified intervals, typically up to 48 or 96 hours after application. Any abnormal behavioral effects are also recorded.
- Data Analysis: The LD50 value, corrected for control mortality, is calculated using appropriate statistical methods.

Toxicological Profile on Birds

The toxicity of dicamba to avian species varies depending on the form of the chemical (acid or salt) and the type of exposure.

Quantitative Data on Avian Toxicity

Species	Form of Dicamba	Endpoint	Value (mg/kg)	Reference
Northern bobwhite (Colinus virginianus)	Technical grade (87% acid)	Acute Oral LD50	216	
Mallard duck (Anas platyrhynchos)	Not specified	8-day Dietary LC50	>10,000	

Dietary LC50: The concentration of a chemical in the diet that is lethal to 50% of the test birds over a specified period of ad libitum feeding.

Experimental Protocol: Avian Acute Oral Toxicity Test

The OECD Guideline 223 provides a standardized method for determining the acute oral toxicity of substances to birds.

Objective: To determine the LD50 of dicamba for an avian species after a single oral dose.

Methodology:

- **Test Organisms:** A species such as the Northern bobwhite quail or Mallard duck is typically used. Birds are acclimated to the test conditions.
- **Test Substance:** The test substance is administered in a suitable vehicle (e.g., corn oil).
- **Administration:** A single dose of the test substance is administered directly into the crop or esophagus using a gavage tube. A control group receives the vehicle only.
- **Post-Dosing:** Birds are observed for a period of at least 14 days.
- **Observations:** Mortality, clinical signs of toxicity (e.g., changes in appearance, behavior), body weight, and food consumption are recorded. A gross necropsy is performed on all birds at the end of the study.
- **Data Analysis:** The LD50 is calculated using statistical methods.

Toxicological Profile on Mammals

Dicamba generally exhibits low to moderate acute toxicity in mammals.

Quantitative Data on Mammalian Toxicity

Species	Route of Exposure	Endpoint	Value (mg/kg)	Reference
Rat	Oral	LD50	757 - 1707	
Mouse	Oral	LD50	1190	
Rabbit	Oral	LD50	2000	
Guinea pig	Oral	LD50	566 - 3000	
Rat	Dermal	LD50	>2000	

Experimental Protocol: Acute Oral Toxicity Study in Rodents

The acute oral toxicity of a chemical in rodents is typically assessed using a method like the OECD Guideline 420 (Fixed Dose Procedure).

Objective: To identify a dose that causes signs of toxicity but no mortality, and a dose that causes mortality, to determine the acute oral toxicity of dicamba.

Methodology:

- Test Organisms: Typically, female rats or mice are used. Animals are acclimated and housed individually.
- Dosing: A single dose of dicamba is administered by gavage. The study proceeds sequentially using a set of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg). The initial dose is selected based on available information.
- Procedure:
 - A single animal is dosed.
 - If the animal survives, another animal is dosed at the next higher fixed dose level.
 - If the animal dies, another animal is dosed at the next lower fixed dose level.
 - This process continues until the dose causing no mortality and the dose causing mortality are identified.
- Observations: Animals are observed for mortality, clinical signs, and body weight changes for up to 14 days. A gross necropsy is performed on all animals.
- Data Analysis: The results are used to classify the substance into a toxicity category. An estimate of the LD50 can also be derived.

Mechanism of Action and Signaling Pathways

Dicamba acts as a synthetic auxin, disrupting the normal hormonal balance in susceptible plants. This leads to a cascade of effects at the cellular and whole-plant level.

Disruption of Auxin Signaling

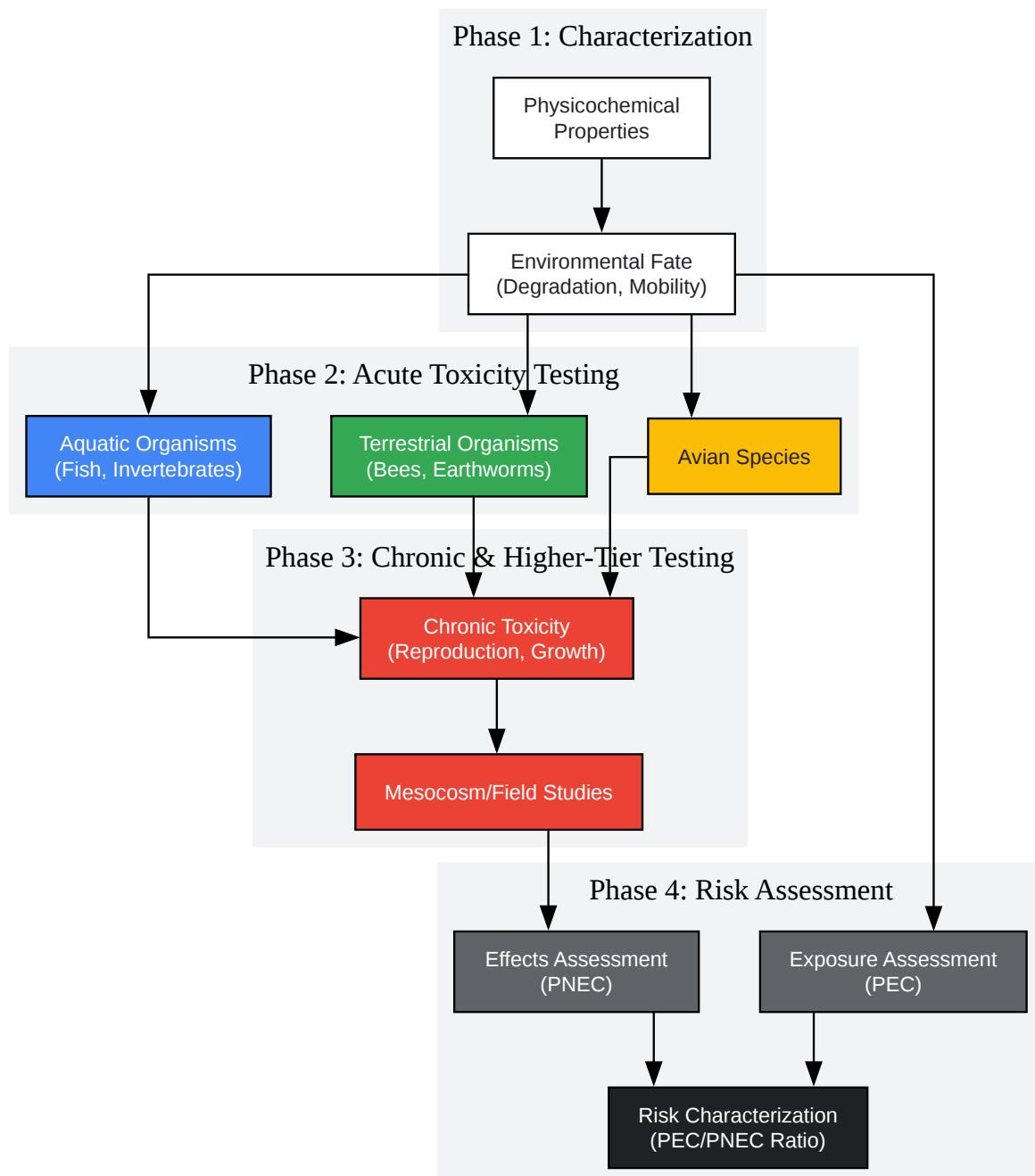


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Caption: Disruption of auxin signaling by dicamba leading to plant death.

Experimental Workflow for Ecotoxicological Assessment

The assessment of the toxicological profile of a chemical like dicamba on non-target organisms follows a structured workflow, from initial characterization to risk assessment.



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Caption: Generalized workflow for ecotoxicological assessment of a herbicide.

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